

# An In-depth Technical Guide to the Safety and Handling of 6-Cyanoindole

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## Compound of Interest

Compound Name: 6-Cyanoindole

Cat. No.: B017180

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides a comprehensive overview of the safety and handling precautions for **6-Cyanoindole**, a versatile building block in organic synthesis and medicinal chemistry.<sup>[1]</sup>

## Chemical and Physical Properties

**6-Cyanoindole**, with the CAS number 15861-36-6, is an off-white to brown crystalline solid.<sup>[1]</sup>  
<sup>[2]</sup> A summary of its key physical and chemical properties is presented below.

| Property           | Value   | Source |
|--------------------|---|--------|
| Molecular Formula  | C <sub>9</sub> H <sub>6</sub> N <sub>2</sub>  | [1]    |
| Molecular Weight   | 142.16 g/mol  | [1]    |
| Melting Point      | 127-130 °C  | [1]    |
| Appearance         | Off-White Crystalline Solid /<br>Brown powder   | [1][2] |
| Solubility         | Sparingly soluble in water;<br>Soluble in organic solvents like<br>ethanol and acetone. | [3]    |
| Storage Conditions | Store at 0-8°C.[1] Keep in a<br>dry, well-ventilated place.[4]<br>Light sensitive.[5]   |        |

## Hazard Identification and Classification

**6-Cyanoindole** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

| Hazard Class                                     | Hazard Statement                              |
|--|---|
| Acute toxicity, Oral                             | H301: Toxic if swallowed.[2]                  |
| Acute toxicity, Dermal                           | H312: Harmful in contact with skin.           |
| Acute toxicity, Inhalation                       | H332: Harmful if inhaled.                     |
| Skin corrosion/irritation                        | H315: Causes skin irritation.[2][3]           |
| Serious eye damage/eye irritation                | H319: Causes serious eye irritation.[2][3]    |
| Specific target organ toxicity — single exposure | H335: May cause respiratory irritation.[2][3] |

Pictograms:

GHS06 (Toxic), GHS07 (Harmful/Irritant)

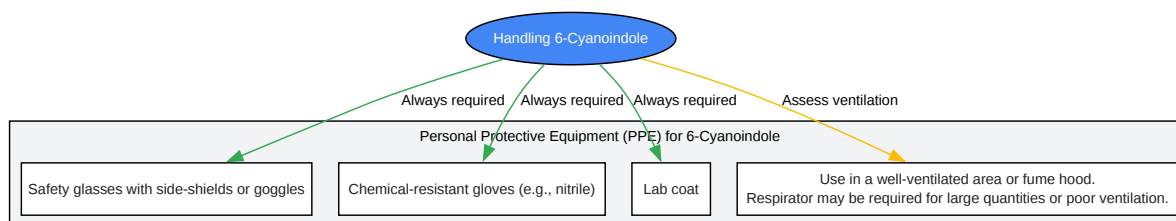
Signal Word: Danger/Warning[3]

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is crucial when handling **6-Cyanoindole** to minimize exposure and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **6-Cyanoindole** to determine the appropriate level of PPE. The following diagram outlines a general PPE selection guide.



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Caption: PPE selection guide for handling **6-Cyanoindole**.

## General Handling Procedures

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[2]
- Wash hands and any exposed skin thoroughly after handling.[2][5]
- Do not eat, drink, or smoke when using this product.[2]
- Use only outdoors or in a well-ventilated area.[4]
- Avoid dust formation.[5]

## Storage

- Store in a tightly closed container in a dry and well-ventilated place.[4]
- Recommended storage is in a refrigerator (0-8°C).[1]
- The product is light sensitive and should be stored accordingly.[5]
- Store locked up.[2]

## Emergency Procedures

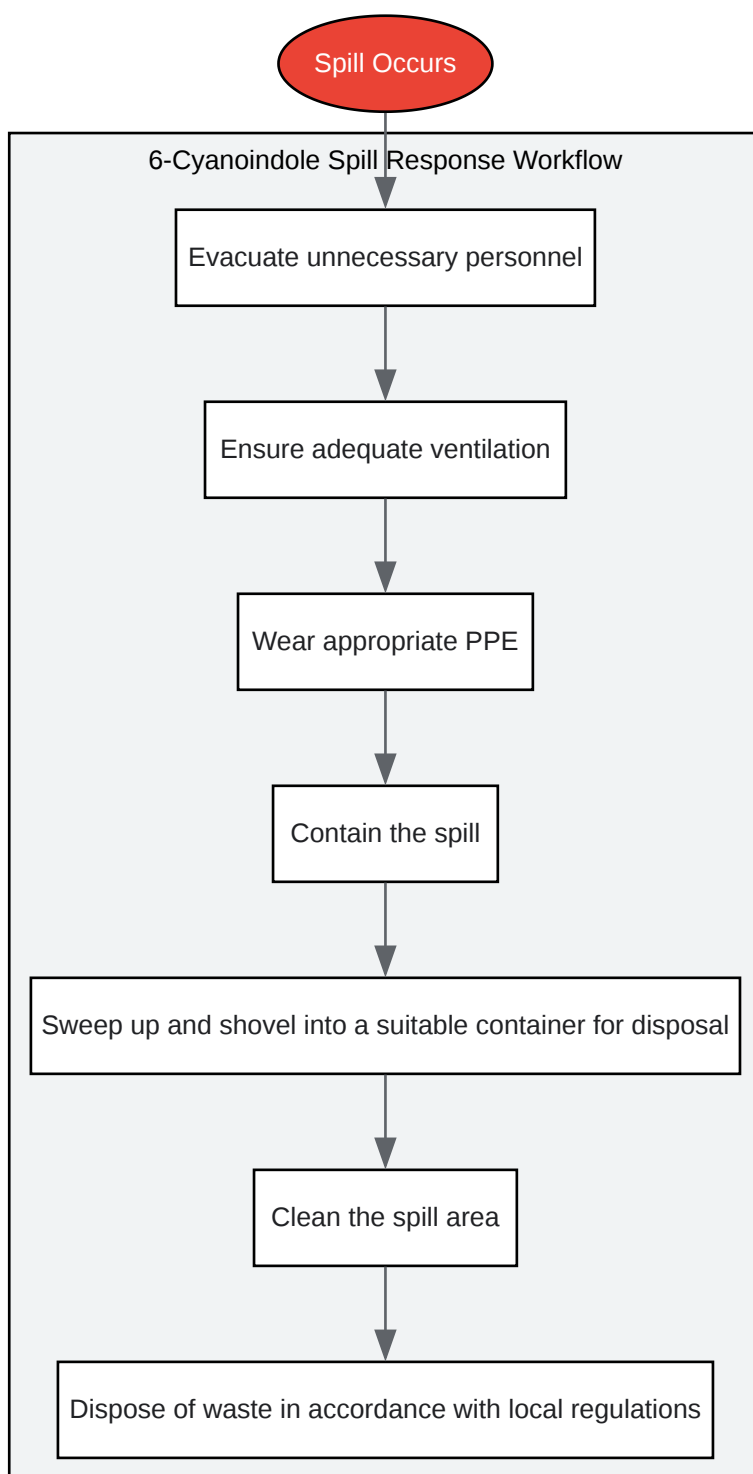
In the event of an emergency, prompt and appropriate action is critical.

### First-Aid Measures

| Exposure Route | First-Aid Procedure   |
|----------------|---|
| Inhalation     | Move the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[2][5]                     |
| Skin Contact   | Take off immediately all contaminated clothing. Wash with plenty of soap and water.[4][5] If skin irritation occurs, get medical advice/attention.                            |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] Immediately call a POISON CENTER or doctor/physician. |
| Ingestion      | Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.[5]  |

## Accidental Release Measures

The following workflow outlines the general procedure for responding to a spill of **6-Cyanoindole**.



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Caption: General workflow for **6-Cyanoindole** spill response.

## Toxicological Information

Detailed toxicological studies on **6-Cyanoindole** are limited.[3] However, it is known to be harmful if swallowed, in contact with skin, or if inhaled. As with many nitrile-containing compounds, there is a potential for moderate health risks upon exposure.[3] Acute exposure may lead to irritation of the respiratory tract, nausea, dizziness, and eye irritation.[3]

## Experimental Protocols

Due to the limited availability of specific safety testing protocols for **6-Cyanoindole**, a general protocol for its safe handling in a laboratory setting is provided.

### General Protocol for Safe Handling of 6-Cyanoindole

- **Risk Assessment:** Before beginning any work, conduct a thorough risk assessment for the planned experiment, considering the quantity of **6-Cyanoindole** to be used and the specific manipulations involved.
- **PPE:** Don appropriate PPE as determined by the risk assessment, including, at a minimum, safety glasses, a lab coat, and chemical-resistant gloves.
- **Ventilation:** All handling of solid **6-Cyanoindole** and its solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or vapors.
- **Weighing:** When weighing the solid, use a balance inside the fume hood or in a designated weighing enclosure.
- **Dissolution:** When preparing solutions, add the solid **6-Cyanoindole** to the solvent slowly to avoid splashing.
- **Reaction Setup:** Ensure all glassware is properly secured and the reaction is set up in a way that minimizes the risk of spills or breakage.
- **Waste Disposal:** Dispose of all waste containing **6-Cyanoindole** in a designated, labeled hazardous waste container. Follow all institutional and local regulations for chemical waste disposal.
- **Decontamination:** After handling, thoroughly decontaminate all surfaces and equipment. Wash hands and any exposed skin immediately.

This guide is intended to provide a comprehensive overview of the safety and handling of **6-Cyanoindole**. It is essential to consult the specific Safety Data Sheet (SDS) for the product you are using and to always follow good laboratory practices.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 6-Cyanoindole | 15861-36-6 [amp.chemicalbook.com]
- 3. Page loading... [wap.guidechem.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. fishersci.com [fishersci.com]
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